

Proper Disposal Procedures for 5-Benzimidazolecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Benzimidazolecarboxylic acid

Cat. No.: B126983

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The following guide provides essential safety and logistical information for the proper disposal of **5-Benzimidazolecarboxylic acid**. These procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance in a laboratory setting. It is imperative to consult the specific Safety Data Sheet (SDS) for **5-Benzimidazolecarboxylic acid** and adhere to all local and institutional regulations.

Hazard Profile and Safety Summary

5-Benzimidazolecarboxylic acid is classified as a hazardous substance.^[1] Understanding its specific hazards is the first step in safe handling and disposal.

- Skin Irritation: Causes skin irritation.^[1]
- Eye Irritation: Causes serious eye irritation.^[1]
- Respiratory Irritation: May cause respiratory irritation.^[1]

Due to these hazards, **5-Benzimidazolecarboxylic acid** must be managed as regulated hazardous waste.^{[2][3][4]} It should never be disposed of in the regular trash or down the sanitary sewer.^{[2][3]}

Key Chemical Data

A summary of important quantitative and identifying information for **5-Benzimidazolecarboxylic acid** is provided below.

Property	Value	Source
CAS Number	15788-16-6	
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1]
Molecular Weight	162.15 g/mol	[1]
Melting Point	>300 °C	
GHS Hazard Codes	H315, H319, H335	[1]

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the disposal of **5-Benzimidazolecarboxylic acid** from the point of generation to final collection.

Step 1: Don Appropriate Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing the appropriate PPE to mitigate exposure risks.[5]

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety goggles or a face shield.
- Respiratory Protection: A dust mask (such as a US N95 type) is required when handling the solid form to avoid inhaling dust.[6]
- Lab Coat: A standard lab coat to protect from skin contact.

Step 2: Waste Segregation

Proper segregation at the point of generation is critical.[5]

- Treat **5-Benzimidazolecarboxylic acid** as a solid chemical waste.
- Do not mix it with other waste streams such as halogenated solvents, non-halogenated solvents, or liquid waste.[3][7] Keep it in its own designated container.

Step 3: Prepare the Hazardous Waste Container

Select a container that is appropriate for solid chemical waste.

- **Compatibility:** The container must be compatible with the chemical. A high-density polyethylene (HDPE) container is a suitable choice.[8]
- **Condition:** Ensure the container is in good condition, with no cracks or leaks, and has a secure, tightly-fitting lid.[3]
- **Capacity:** Do not overfill the container. It is recommended to fill liquid waste containers to no more than 75% capacity to allow for expansion.[8] For solid waste, ensure the lid can be securely closed.

Step 4: Label the Waste Container

Properly labeling the waste container is a critical regulatory requirement.[2][3] The label must be affixed as soon as the first particle of waste is added.[9]

- Use your institution's official "Hazardous Waste" tag.[2][3]
- The label must include the following information:
 - The words "Hazardous Waste".[2][3]
 - The full chemical name: "**5-Benzimidazolecarboxylic acid**". Do not use abbreviations or chemical formulas.[2][3]
 - The quantity of the waste.
 - Hazard pictograms indicating it is an irritant.[2]
 - The date of waste generation.[2]

- Your name, department, and laboratory room number.[\[2\]](#)

Step 5: Store the Waste Container

Store the labeled waste container safely in your laboratory's designated Satellite Accumulation Area (SAA) until it is ready for pickup.

- The container must be kept closed at all times, except when adding waste.[\[3\]](#)[\[9\]](#)
- Store it away from incompatible materials.[\[3\]](#)
- Secondary containment is recommended to contain any potential leaks or spills.[\[9\]](#)

Step 6: Arrange for Disposal

Once the container is full or you no longer need to add to it, arrange for its collection.

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a hazardous waste pickup.[\[2\]](#)[\[3\]](#)
- Follow their specific procedures for submitting a waste collection request.
- Do not transport hazardous waste across campus yourself; this must be done by trained EHS personnel.[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **5-Benzimidazolecarboxylic acid**.



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Caption: Workflow for the proper disposal of **5-Benzimidazolecarboxylic acid**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com